

# AZ876: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: AZ876

Cat. No.: B1665899

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **AZ876**, a potent and selective Liver X Receptor (LXR) agonist. This document details its mechanism of action, summarizes key quantitative data, and provides illustrative experimental workflows and signaling pathways.

## Core Compound Information

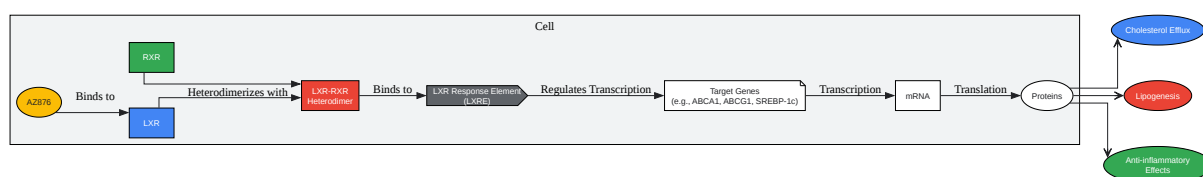
Parameter	Value	Reference
CAS Number	898800-26-5	[1][2][3]
Synonyms	AZ-876, AZ 876, AZ12260493	[3]
Molecular Formula	C24H29N3O3S	[3]
Molecular Weight	439.574 g/mol	[3]

## Mechanism of Action

**AZ876** is a high-affinity agonist for both Liver X Receptor alpha (LXR $\alpha$ ) and Liver X Receptor beta (LXR $\beta$ ). LXRs are nuclear receptors that play a crucial role in the regulation of cholesterol, fatty acid, and glucose metabolism. Upon activation by an agonist like **AZ876**, LXRs form a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to LXR Response Elements (LXREs) in the promoter regions of target genes, thereby modulating their transcription.

## Signaling Pathway

The activation of LXR by **AZ876** initiates a cascade of events leading to the regulation of target gene expression. A simplified representation of this signaling pathway is provided below.



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Caption: **AZ876** activates the LXR signaling pathway.

## Experimental Protocols

Detailed experimental protocols for evaluating the efficacy and mechanism of **AZ876** can be extensive. Below is a generalized workflow for a cell-based reporter assay to measure LXR activation.

### LXR Reporter Gene Assay

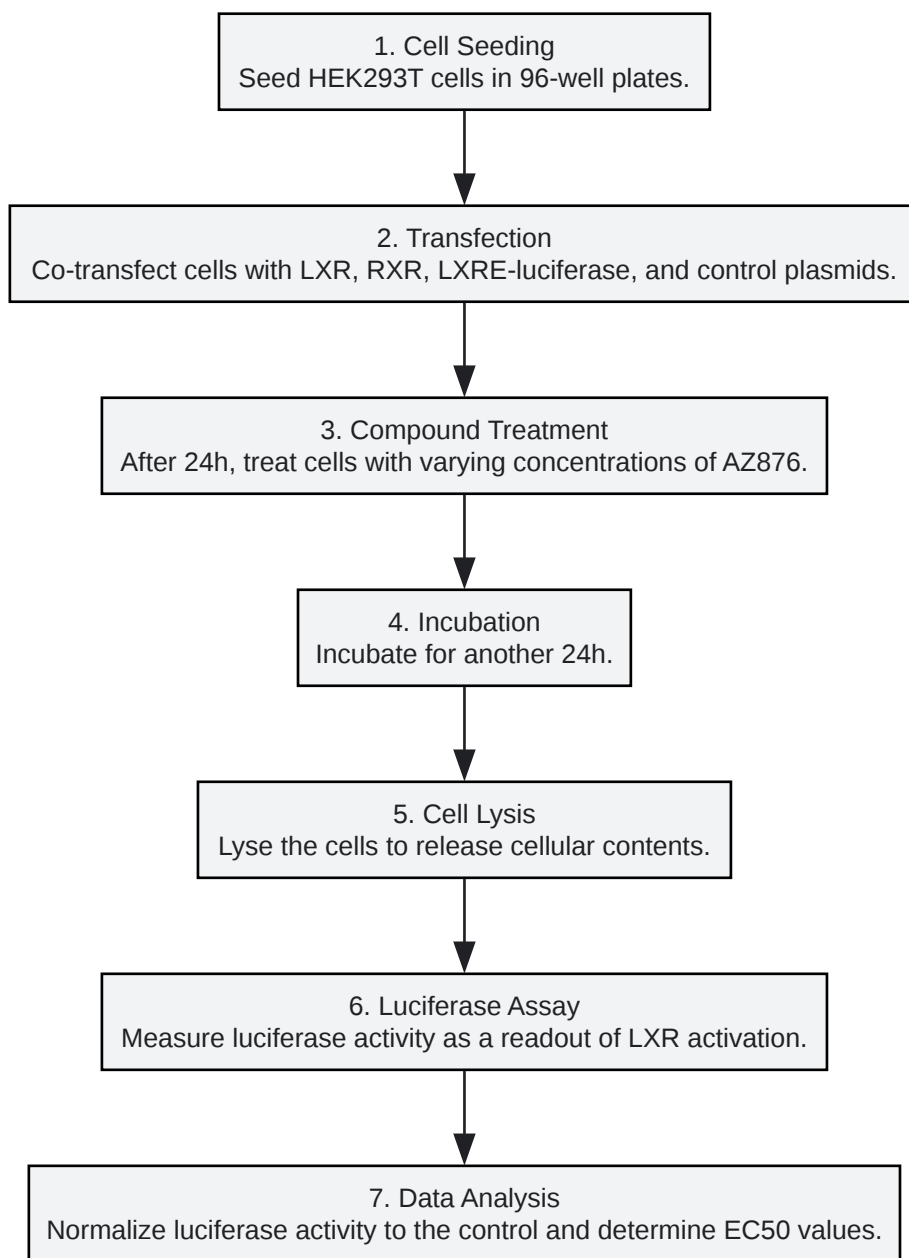
Objective: To determine the potency and efficacy of **AZ876** in activating LXR $\alpha$  or LXR $\beta$ .

Materials:

- HEK293T cells (or other suitable cell line)
- Expression plasmids for full-length human LXR $\alpha$  or LXR $\beta$

- RXR $\alpha$  expression plasmid
- Luciferase reporter plasmid containing multiple LXREs upstream of a minimal promoter
- Control plasmid for transfection normalization (e.g.,  $\beta$ -galactosidase)
- Transfection reagent
- Cell culture medium and supplements
- **AZ876** compound
- Luciferase assay reagent
- Lysis buffer

Methodology:



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Caption: Workflow for an LXR reporter gene assay.

## Quantitative Data Summary

Parameter	hLXR $\alpha$	hLXR $\beta$	Reference
Ki (nM)	7	11	[2]
EC50 (nM)	6	73	[2]

## Suppliers

**AZ876** is available from various chemical suppliers for research purposes. It is important to verify the purity and quality of the compound from the chosen supplier. Potential suppliers include:

- [InvivoChem\[1\]](#)
- [TargetMol\[2\]](#)
- [Sun-shinechem\[3\]](#)

Disclaimer: This information is for research purposes only and not for human or therapeutic use. Researchers should consult the relevant safety data sheets (SDS) before handling this compound.

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## References

- 1. [invivochem.net](https://www.invivochem.net) [[invivochem.net](https://www.invivochem.net)]
- 2. AZ876 | Liver X Receptor | [TargetMol](https://www.targetmol.com) [[targetmol.com](https://www.targetmol.com)]
- 3. AZ876 ,  $\geq 98.0\%$  | X receptor agonist | CAS 898800-26-5 | [Sun-shinechem](https://www.sun-shinechem.com) [[sun-shinechem.com](https://www.sun-shinechem.com)]
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